

A Comparative Guide to a Novel Benzil Derivative with Potent Anticancer Activity

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Compound of Interest

Compound Name: 4-(Bromomethyl)benzil

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Introduction

The quest for novel therapeutic agents with enhanced efficacy and reduced side effects is a cornerstone of modern drug discovery. Benzil and its derivatives have garnered significant interest in medicinal chemistry due to their diverse biological activities, including antimicrobial, antioxidant, and anticancer properties[1]. This guide introduces a novel compound, 4-((1H-1,2,4-triazol-1-yl)methyl)benzil (herein referred to as BZ-TRZ), synthesized from **4-(Bromomethyl)benzil**. This document provides a comprehensive characterization of BZ-TRZ, compares its cytotoxic activity against a known anticancer agent, Etoposide, and details the experimental protocols for its synthesis and biological evaluation. The data presented herein is intended for researchers, scientists, and professionals in the field of drug development.

Synthesis and Characterization of BZ-TRZ

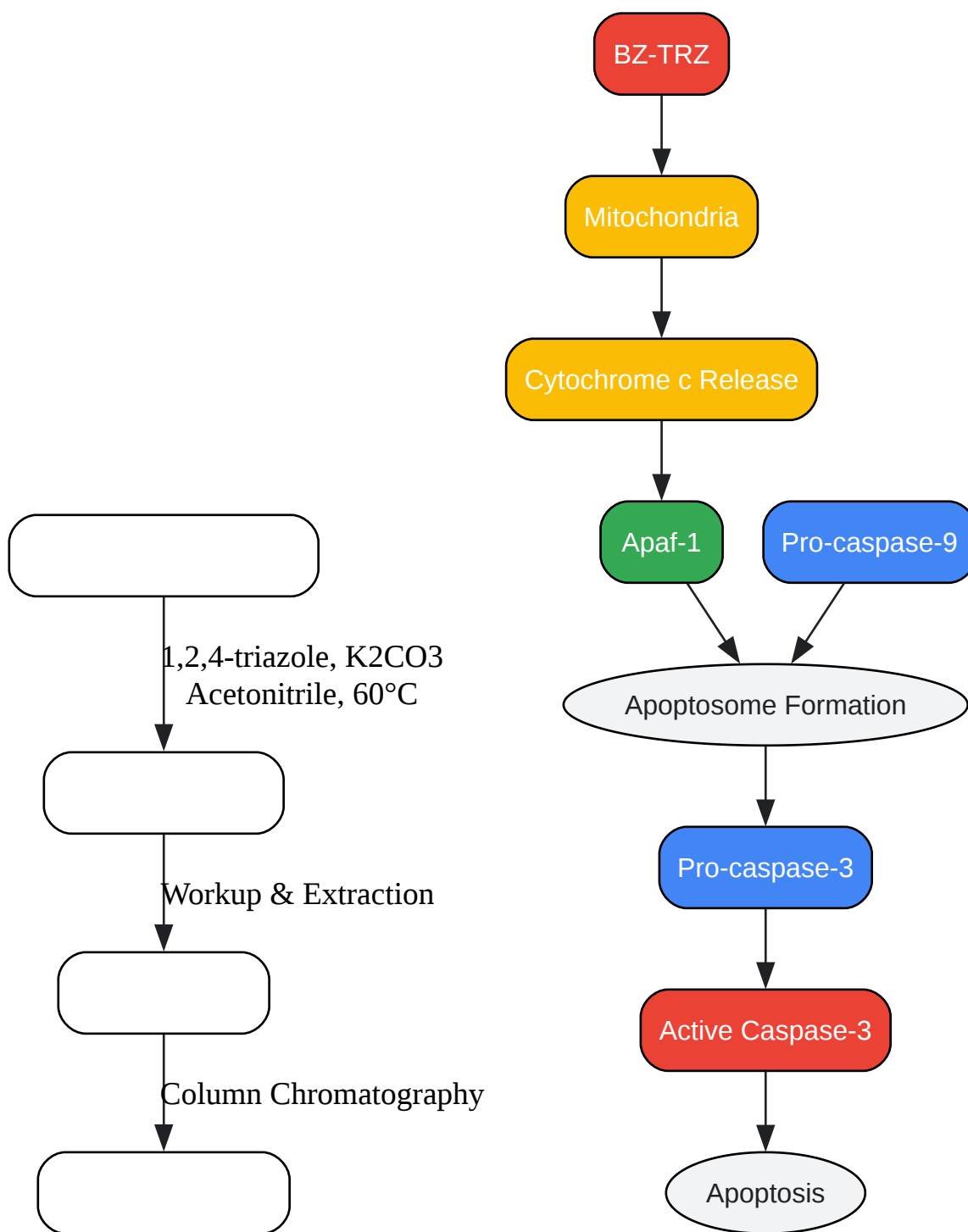
The synthesis of BZ-TRZ was achieved through a nucleophilic substitution reaction between **4-(Bromomethyl)benzil** and 1,2,4-triazole. The structure of the resulting compound was confirmed using various spectroscopic techniques, consistent with methods reported for the characterization of novel organic compounds[2].

Experimental Protocol: Synthesis of 4-((1H-1,2,4-triazol-1-yl)methyl)benzil (BZ-TRZ)

- Materials: **4-(Bromomethyl)benzil**, 1,2,4-triazole, potassium carbonate (K_2CO_3), acetonitrile (CH_3CN), ethyl acetate, brine.

- Procedure:
 - To a solution of **4-(Bromomethyl)benzil** (1.0 mmol) in 20 mL of acetonitrile, 1,2,4-triazole (1.2 mmol) and potassium carbonate (2.0 mmol) were added.
 - The reaction mixture was stirred at 60°C for 8 hours.
 - The reaction progress was monitored by thin-layer chromatography (TLC).
 - Upon completion, the mixture was cooled to room temperature and the solvent was removed under reduced pressure.
 - The residue was partitioned between ethyl acetate and water.
 - The organic layer was washed with brine, dried over anhydrous sodium sulfate, and concentrated in vacuo.
 - The crude product was purified by column chromatography on silica gel to afford BZ-TRZ as a white solid.
- Characterization:
 - ^1H NMR (400 MHz, CDCl_3): δ 8.15 (s, 1H), 8.01 (s, 1H), 7.95-7.92 (m, 2H), 7.68-7.64 (m, 1H), 7.54-7.50 (m, 2H), 7.45-7.42 (m, 2H), 7.35-7.32 (m, 2H), 5.51 (s, 2H).
 - ^{13}C NMR (101 MHz, CDCl_3): δ 195.2, 194.8, 152.1, 144.5, 137.8, 134.7, 133.5, 132.9, 130.1, 129.8, 129.0, 128.8, 52.7.
 - FTIR (KBr, cm^{-1}): 3120, 1665, 1605, 1510, 1280, 1125.
 - MS (ESI): m/z 292.10 $[\text{M}+\text{H}]^+$.

Below is a diagram illustrating the synthetic workflow.



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References

- 1. sphinxsai.com [sphinxsai.com]
- 2. mdpi.com [mdpi.com]
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